

# Application Notes and Protocols: Chromyl Chloride Test for Chlorides

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Compound of Interest		
Compound Name:	Chromyl chloride	
Cat. No.:	B080077	Get Quote

### Introduction

The **chromyl chloride** test is a definitive qualitative analysis method used to confirm the presence of chloride ions (Cl<sup>-</sup>) in a given inorganic salt or sample.[1][2] This test is highly specific for chloride and is characterized by the formation of reddish-brown vapors of **chromyl chloride** (CrO<sub>2</sub>Cl<sub>2</sub>) when the sample is heated with potassium dichromate (K<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>) and concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>).[2][3] These vapors, when passed through a sodium hydroxide (NaOH) solution, form a yellow solution of sodium chromate (Na<sub>2</sub>CrO<sub>4</sub>). The subsequent addition of a lead acetate solution results in the formation of a yellow precipitate of lead chromate (PbCrO<sub>4</sub>), confirming the presence of chloride.[1][4] It is important to note that this test is not suitable for covalent chlorides such as those of mercury (Hg), silver (Ag), and lead (Pb) because they do not readily produce chloride ions.[3]

## **Principle and Mechanism**

The test proceeds in a series of reactions. Initially, potassium dichromate reacts with concentrated sulfuric acid to form chromium trioxide (CrO<sub>3</sub>).[4] The chloride salt present in the sample then reacts with the sulfuric acid to produce hydrogen chloride (HCl).[4] Subsequently, chromium trioxide reacts with the generated HCl to form the volatile, reddish-brown **chromyl chloride** gas.[4]

The key chemical equations are as follows:

•  $K_2Cr_2O_7 + 2H_2SO_4 \rightarrow 2CrO_3 + 2KHSO_4 + H_2O_3$ 



- NaCl + H<sub>2</sub>SO<sub>4</sub> → NaHSO<sub>4</sub> + HCl[5]
- $CrO_3 + 2HCl \rightarrow CrO_2Cl_2 + H_2O[5]$

For confirmation, the **chromyl chloride** gas is passed through sodium hydroxide solution:  $CrO_2Cl_2 + 4NaOH \rightarrow Na_2CrO_4 + 2NaCl + 2H_2O[5]$ 

Finally, the addition of lead acetate to the sodium chromate solution yields a yellow precipitate:  $Na_2CrO_4 + Pb(CH_3COO)_2 \rightarrow PbCrO_4 \downarrow + 2CH_3COONa[5]$ 

## **Data Presentation**

As the **chromyl chloride** test is a qualitative procedure, the results are observational. The expected outcomes are summarized in the table below.

Step	Observation	Inference
Heating the sample with K <sub>2</sub> Cr <sub>2</sub> O <sub>7</sub> and conc. H <sub>2</sub> SO <sub>4</sub>	Evolution of reddish-brown fumes.[1][2]	Presence of chloride ions is indicated by the formation of chromyl chloride (CrO <sub>2</sub> Cl <sub>2</sub> ).
Passing the fumes through NaOH solution	The solution turns yellow.[1][4]	Formation of sodium chromate (Na <sub>2</sub> CrO <sub>4</sub> ).
Acidifying with acetic acid and adding lead acetate solution	A yellow precipitate is formed. [1][5]	Confirms the presence of chromate ions, and thus the initial presence of chloride, through the formation of lead chromate (PbCrO <sub>4</sub> ).

# **Experimental Protocol**

#### 4.1. Materials and Reagents

- Sample: A small quantity of the solid salt to be tested.
- · Reagents:
  - Potassium dichromate (K<sub>2</sub>Cr<sub>2</sub>O<sub>7</sub>), powdered[1][4]



- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)[1][4]
- Sodium hydroxide (NaOH) solution (approx. 10%)
- Dilute acetic acid (CH₃COOH)[1][4]
- Lead acetate (Pb(CH<sub>3</sub>COO)<sub>2</sub>) solution[1][4]
- Apparatus:
  - Dry test tubes
  - Test tube holder
  - Spatula
  - Glass rod
  - Dropper or pipette
  - Bunsen burner
  - Delivery tube (optional, for safely transferring fumes)

#### 4.2. Procedure

#### Part A: Formation of **Chromyl Chloride**

- Take a small amount (spatula tip) of the dry sample salt in a clean, dry test tube.[1][4]
- Add an equal amount of powdered potassium dichromate to the test tube and mix thoroughly with a dry glass rod.[4][5]
- Carefully add a few drops of concentrated sulfuric acid to the mixture using a dropper.[1][5]
- Gently heat the mixture over a Bunsen burner.[1][2]
- Observe the evolution of dense, reddish-brown fumes of chromyl chloride.[2][3][4]



#### Part B: Confirmatory Test

- Carefully pass the reddish-brown vapors generated in Part A into a second test tube
  containing a small amount of sodium hydroxide (NaOH) solution.[1][6] This can be done by
  tilting the first test tube and allowing the heavy vapors to pour into the second, or by using a
  delivery tube.
- The reddish-brown vapors will dissolve in the NaOH solution, resulting in a yellow solution due to the formation of sodium chromate (Na<sub>2</sub>CrO<sub>4</sub>).[1][6]
- To this yellow solution, add a few drops of dilute acetic acid to acidify it.[1][5]
- Finally, add a few drops of lead acetate solution.[1][5]
- The formation of a yellow precipitate of lead chromate (PbCrO<sub>4</sub>) confirms the presence of chloride ions in the original sample.[1][4]

#### 4.3. Safety Precautions

- The chromyl chloride test must be performed in a well-ventilated fume hood as chromyl chloride vapors are corrosive and toxic.[1][7]
- **Chromyl chloride** is a suspected carcinogen and irritates the respiratory system and eyes. [5][7]
- Concentrated sulfuric acid is highly corrosive and should be handled with extreme care.
- Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Ensure all glassware is completely dry, as **chromyl chloride** reacts violently with water.[7]

## **Visualization**

The following diagram illustrates the experimental workflow for the **chromyl chloride** test.





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